

Azimsulfuron solubility in various organic solvents and aqueous solutions.

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Compound of Interest

Compound Name: Azimsulfuron

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Azimsulfuron Solubility: A Technical Guide for Researchers

This technical guide provides an in-depth overview of the solubility of **azimsulfuron** in various aqueous and organic media. The information is tailored for researchers, scientists, and professionals in drug development and agricultural sciences, offering quantitative data, detailed experimental protocols, and visual representations of key processes.

Introduction to Azimsulfuron

Azimsulfuron is a post-emergence sulfonylurea herbicide used to control a wide range of broadleaved and sedge weeds, particularly in rice paddies.^[1] Its mode of action involves the inhibition of acetolactate synthase (ALS), an essential enzyme in the biosynthesis of branched-chain amino acids in plants.^{[2][3][4]} Understanding its solubility is critical for developing stable formulations, predicting its environmental fate, and ensuring effective application.

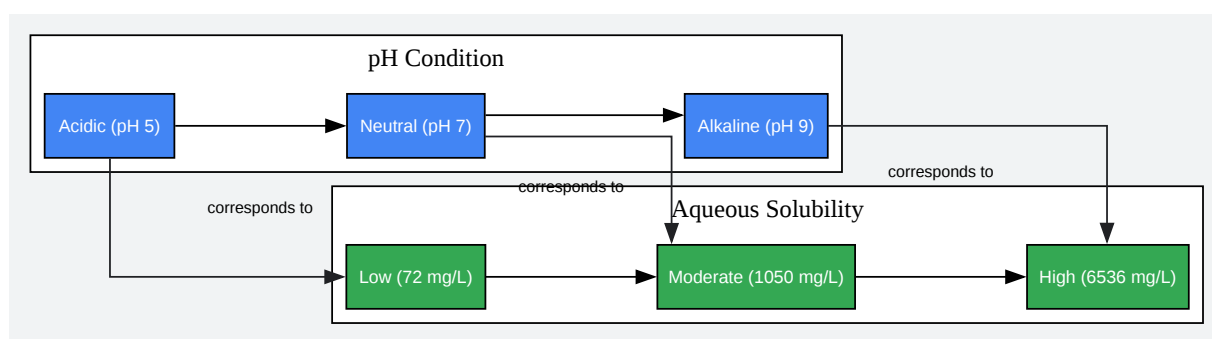
Aqueous Solubility of Azimsulfuron

The aqueous solubility of **azimsulfuron** is highly dependent on the pH of the solution.^[5] As a weak acid with a pKa of 3.6, its solubility increases significantly in neutral to alkaline conditions.

Table 1: **Azimsulfuron** Solubility in Water at 20°C

pH	Solubility (g/L)	Solubility (mg/L)	Reference
5	0.072	72	
7	1.050	1050	
9	6.536	6536	

The relationship between pH and the aqueous solubility of **azimsulfuron** is a critical factor in its environmental mobility and bioavailability.



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Figure 1: Relationship between pH and **Azimsulfuron**'s aqueous solubility.

Solubility of Azimsulfuron in Organic Solvents

The solubility of **azimsulfuron** in various organic solvents has been determined, providing essential data for formulation and analytical method development.

Table 2: **Azimsulfuron** Solubility in Organic Solvents at 25°C

Solvent	Solubility (g/L)	Reference
Acetone	26.4	
Dichloromethane	65.9	
Acetonitrile	13.9	
Ethyl acetate	13.0	
Methanol	2.1	
Toluene	1.8	
n-Hexane	<0.2	
DMSO	55 (mg/mL)	

Experimental Protocols

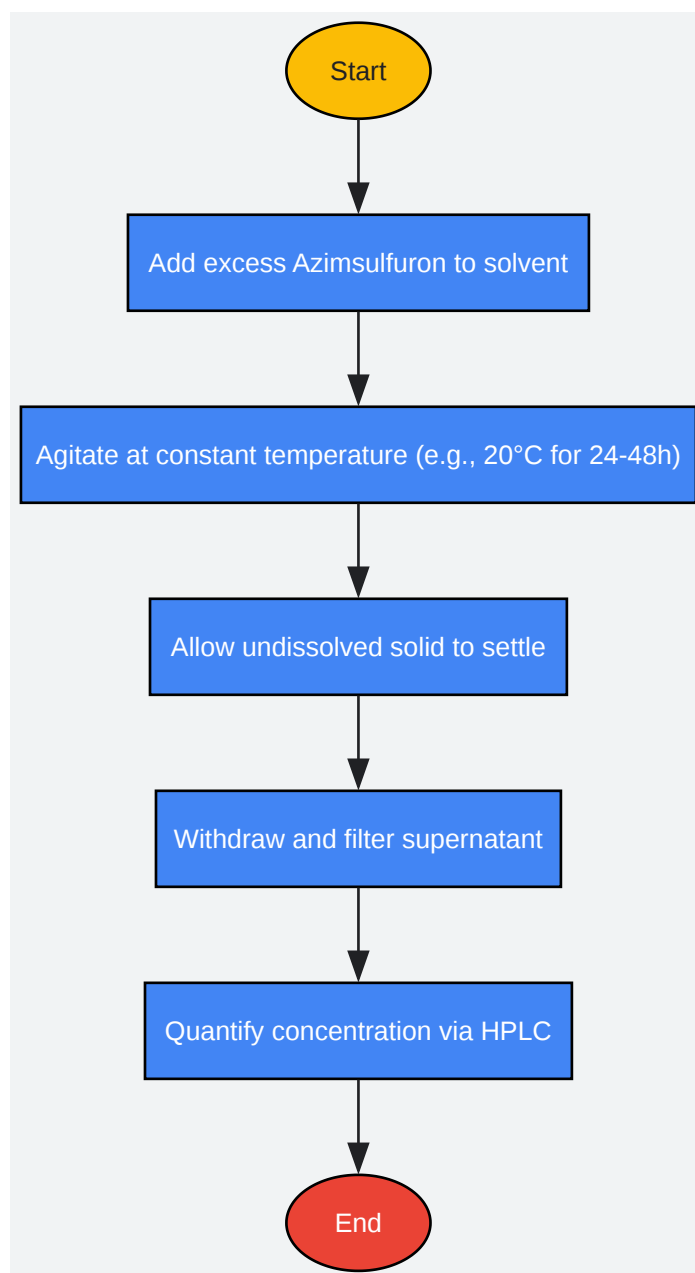
4.1. Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard approach for determining the equilibrium solubility of a compound.

Protocol:

- **Preparation of Saturated Solution:** An excess amount of **azimsulfuron** is added to a flask containing the solvent (e.g., buffered water at a specific pH or an organic solvent). This ensures that a saturated solution is formed.
- **Equilibration:** The flask is sealed and agitated in a constant temperature water bath (e.g., 20°C or 25°C) for a defined period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, the solution is left undisturbed to allow the undissolved solid to settle.
- **Sampling and Analysis:** A sample of the clear supernatant is carefully withdrawn, filtered (e.g., using a 0.45 µm filter), and diluted as necessary.

- Quantification: The concentration of **azimsulfuron** in the diluted sample is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).



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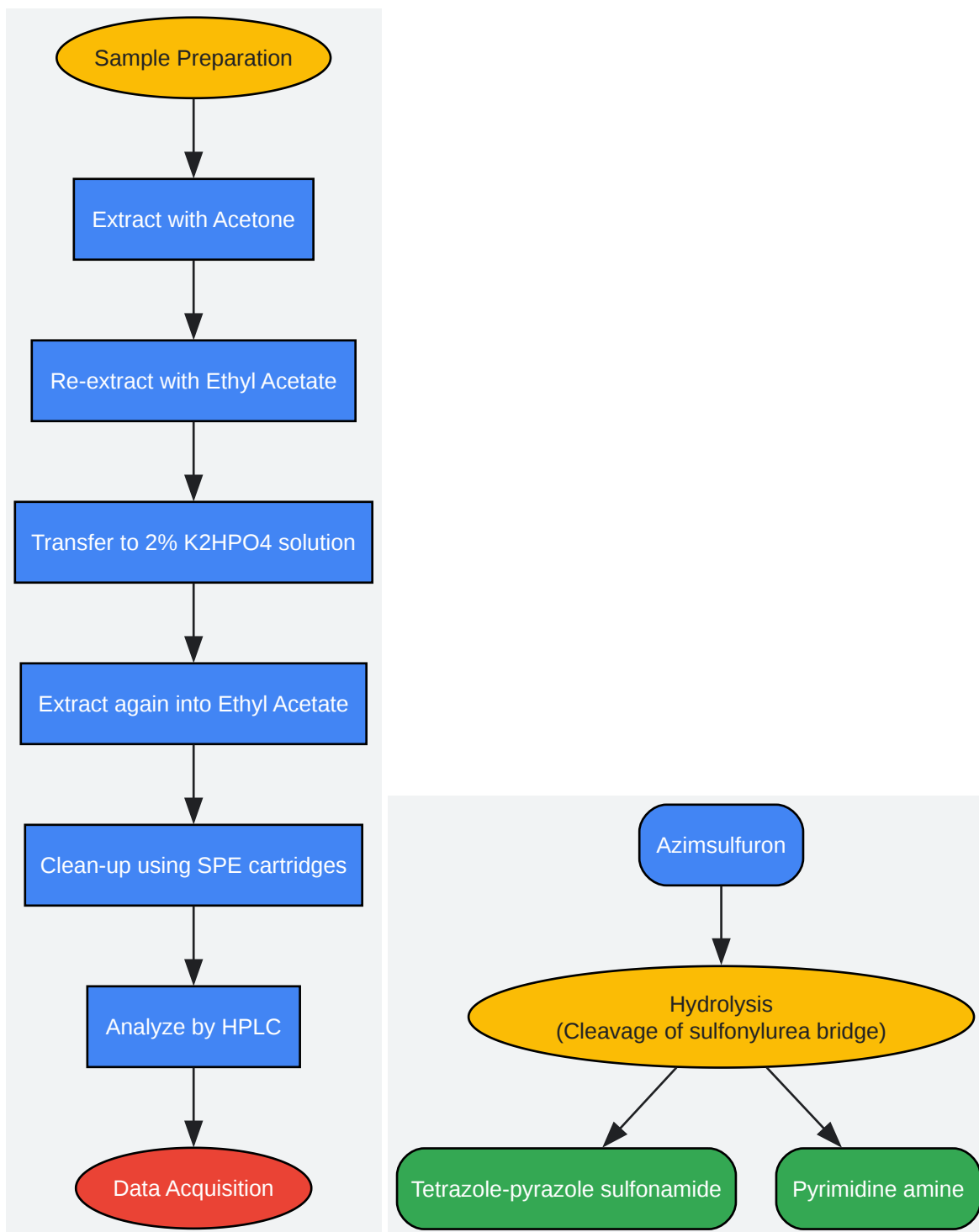
Figure 2: Workflow for the shake-flask solubility determination method.

4.2. Analytical Determination of **Azimsulfuron** in Samples

A common method for the simultaneous determination of sulfonylurea herbicides, including **azimsulfuron**, in various matrices involves extraction followed by HPLC analysis.

Protocol:

- **Extraction:** The herbicides are extracted from the sample matrix (e.g., agricultural products) using a solvent like acetone.
- **Re-extraction and Transfer:** The extract is then re-extracted with ethyl acetate and transferred to an aqueous solution, such as 2% dipotassium hydrogenphosphate.
- **Second Extraction:** The herbicides are extracted back into ethyl acetate.
- **Clean-up:** The extract is cleaned up using solid-phase extraction (SPE) cartridges, for instance, Sep-Pak® Plus Alumina N and Bond Elut® SAX.
- **Analysis:** The final cleaned extract is analyzed by HPLC to determine the concentration of **azimsulfuron**.



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References

- 1. Azimsulfuron [sitem.herts.ac.uk]
- 2. Azimsulfuron | C13H16N10O5S | CID 86355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Azimsulfuron | 120162-55-2 [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. bcpc.org [bcpc.org]
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